

# An In-depth Technical Guide to the Physicochemical Characteristics of Benethamine Penicillin Powder

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## Compound of Interest

Compound Name: *Benethamine penicillin*

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## Introduction

**Benethamine penicillin**, the benethamine salt of benzylpenicillin (Penicillin G), is a long-acting penicillin antibiotic. Its therapeutic efficacy and stability are intrinsically linked to its physicochemical properties. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **benethamine penicillin** powder, offering detailed experimental protocols and data to support research and development activities in the pharmaceutical sciences.

## General Physicochemical Properties

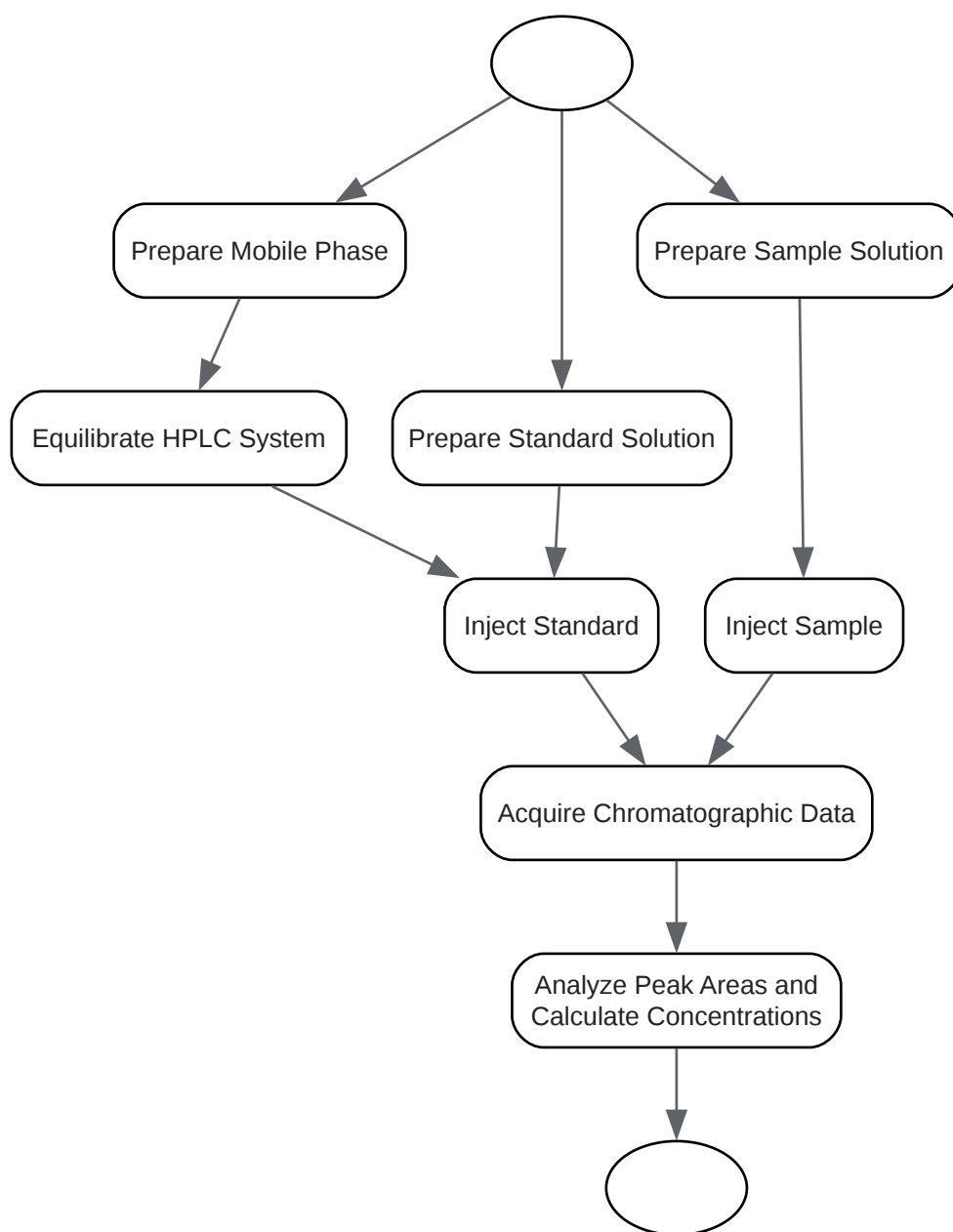
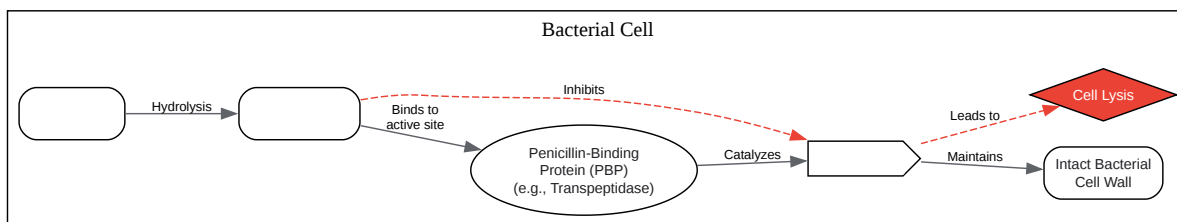
**Benethamine penicillin** is a white or almost white crystalline powder. It is characterized by its limited solubility in water, a key factor contributing to its prolonged release and duration of action upon intramuscular administration.

Property	Data	References
Molecular Formula	C <sub>31</sub> H <sub>35</sub> N <sub>3</sub> O <sub>4</sub> S	[1]
Molecular Weight	545.7 g/mol	[1]
CAS Number	751-84-8	[1]
Appearance	White or almost white crystalline powder	[2]
Melting Point	Approximately 146-147 °C	
Solubility	Very slightly soluble in water; sparingly soluble in alcohol.	[3]

## Mechanism of Action

**Benethamine penicillin** exerts its bactericidal effect through the action of its active moiety, benzylpenicillin. Benzylpenicillin targets and inactivates penicillin-binding proteins (PBPs) located on the inner membrane of the bacterial cell wall.[4][5] These enzymes, such as DD-transpeptidase, are crucial for the final step of peptidoglycan synthesis, which involves the cross-linking of peptide chains that provide structural integrity to the bacterial cell wall.[2][5][6][7]

The  $\beta$ -lactam ring of penicillin mimics the D-Ala-D-Ala substrate of the transpeptidase enzyme.[6][8] This allows penicillin to bind to the active site of the PBP, leading to the formation of a stable, irreversible acyl-enzyme complex.[6][9] This inactivation of the PBP prevents the formation of peptidoglycan cross-links, ultimately leading to a weakened cell wall and bacterial lysis due to osmotic pressure.[6][10]



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